

3-Bromo-5-ethoxy-4-hydroxybenzonitrile molecular weight and formula

Author: BenchChem Technical Support Team. Date: January 2026

Compound of Interest

Compound Name: 3-Bromo-5-ethoxy-4-hydroxybenzonitrile

Cat. No.: B1332836

[Get Quote](#)

A Technical Overview of 3-Bromo-5-ethoxy-4-hydroxybenzonitrile

This document provides a concise technical summary of the chemical compound **3-Bromo-5-ethoxy-4-hydroxybenzonitrile**, tailored for researchers, scientists, and professionals in the field of drug development. The focus of this guide is to present the fundamental molecular properties of this compound.

Core Molecular Data

The essential molecular details of **3-Bromo-5-ethoxy-4-hydroxybenzonitrile** have been compiled and are presented in the table below for straightforward reference and comparison.

Property	Value
Molecular Formula	C9H8BrNO2 ^{[1][2][3]}
Molecular Weight	242.07 g/mol ^{[1][3]}
Monoisotopic Mass	240.97385 Da ^[2]

Experimental Protocols and Biological Activity

Detailed experimental protocols, including synthesis, purification, and analytical methods for **3-Bromo-5-ethoxy-4-hydroxybenzonitrile**, are not extensively detailed in publicly available literature. Similarly, information regarding its specific signaling pathways or broader biological activities is not well-documented in the provided search results. Further research and laboratory investigation would be required to establish these parameters.

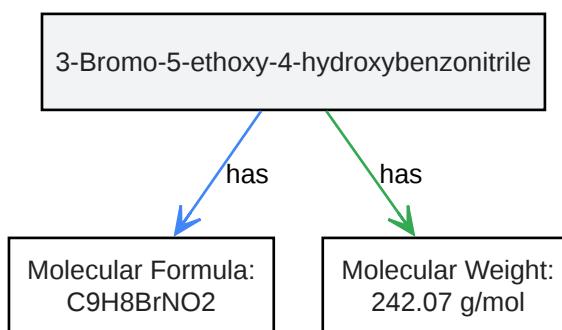
Physicochemical Properties

Additional computed physicochemical data offers further insight into the compound's characteristics.

Property	Value
XlogP (predicted)	2.3[2]
Hydrogen Bond Donor Count	1
Hydrogen Bond Acceptor Count	3
Rotatable Bond Count	2
Topological Polar Surface Area	53.2 Å ²
Complexity	213

Logical Relationship of Compound Properties

The following diagram illustrates the direct relationship between the compound and its fundamental molecular identifiers.



[Click to download full resolution via product page](#)

Fig. 1: Core properties of 3-Bromo-5-ethoxy-4-hydroxybenzonitrile.**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. vibrantpharma.com [vibrantpharma.com]
- 2. PubChemLite - 3-bromo-5-ethoxy-4-hydroxybenzonitrile (C9H8BrNO2) [pubchemlite.lcsb.uni.lu]
- 3. 3-溴-5-乙氧基-4-羟基苯甲腈|3-Bromo-5-ethoxy-4-hydroxybenzonitrile|330462-57-2|参数，分子结构式，图谱信息 - 物竞化学品数据库-专业、全面的化学品基础数据库 [basechem.org]
- To cite this document: BenchChem. [3-Bromo-5-ethoxy-4-hydroxybenzonitrile molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1332836#3-bromo-5-ethoxy-4-hydroxybenzonitrile-molecular-weight-and-formula>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com